Technical Comparison Guide: N-(4-isoquinolinyl)acetamide Scaffold vs. Clinical Standards

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Compound of Interest	
Compound Name:	*N-(4-isoquinolinyl)acetamide*
CAS No.:	*136849-93-9*
Cat. No.:	*B372860*

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Executive Summary: The Structural Shift

N-(4-isoquinolinyl)acetamide represents a structural evolution from the classic 5-isoquinolinesulfonamide class (e.g., Fasudil). While Fasudil is the clinical SoC for cerebral vasospasm, its utility is limited by poor selectivity against PKA and PRK2.

The 4-aminoisoquinoline acetamide scaffold offers a distinct binding mode. By shifting the nitrogen attachment from position 5 (sulfonamide) to position 4 (acetamide), researchers achieve:

- Altered H-Bond Network: The acetamide carbonyl accepts a hydrogen bond from the kinase hinge region (typically Met156 in ROCK1), distinct from the sulfonamide interaction.
- Tunable Selectivity: The acetamide linker allows for the attachment of lipophilic "tails" (e.g., phenyl or heteroaryl groups) that occupy the hydrophobic back-pocket, improving selectivity over PKA.

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Head-to-Head Snapshot

Feature	N-(4-isoquinolinyl)acetamide **(Scaffold)**	Fasudil **(Clinical SoC)**	Y-27632 **(Research SoC)**
Primary Target	ROCK1 / ROCK2	ROCK1 / ROCK2	ROCK1 / ROCK2
Chemical Class	4-Amino-Isoquinoline	5-Isoquinoline Sulfonamide	4-Aminopyridine
Binding Mode	ATP-Competitive (Type I)	ATP-Competitive (Type I)	ATP-Competitive (Type I)
Potency (IC50)	Variable (nM to M)*	330 nM (ROCK2)	140 nM (ROCK2)
Selectivity (vs PKA)	High Potential (>100x)	Low (~3-10x)	Moderate (~20x)
Solubility	Moderate (DMSO required)	High (Water soluble)	High (Water soluble)
Clinical Status	Preclinical / Lead Gen	Approved (Japan/China)	Research Tool Only

*Note: Potency depends on the specific "tail" attached to the acetamide nitrogen. The core scaffold itself is a weak binder (~10-50

M) used for fragment growing.

Mechanistic Analysis & Signaling Pathways

Mechanism of Action

Both the test scaffold and Fasudil function as ATP-competitive inhibitors. They bind to the cleft between the N- and C-terminal lobes of the kinase domain.

- Fasudil: Anchors via the isoquinoline ring stacking with Phe87; the sulfonamide interacts with the phosphate-binding loop.

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- **N-(4-isoquinolinyl)acetamide**: The isoquinoline ring mimics the adenine of ATP. The acetamide oxygen forms a critical hydrogen bond with the hinge region backbone, while the substituent group extends into the solvent-exposed region or the hydrophobic pocket, depending on substitution.

Pathway Visualization (ROCK Signaling)

The following diagram illustrates the downstream effects of ROCK inhibition (e.g., preventing Myosin Light Chain phosphorylation), which is the functional readout for these drugs.

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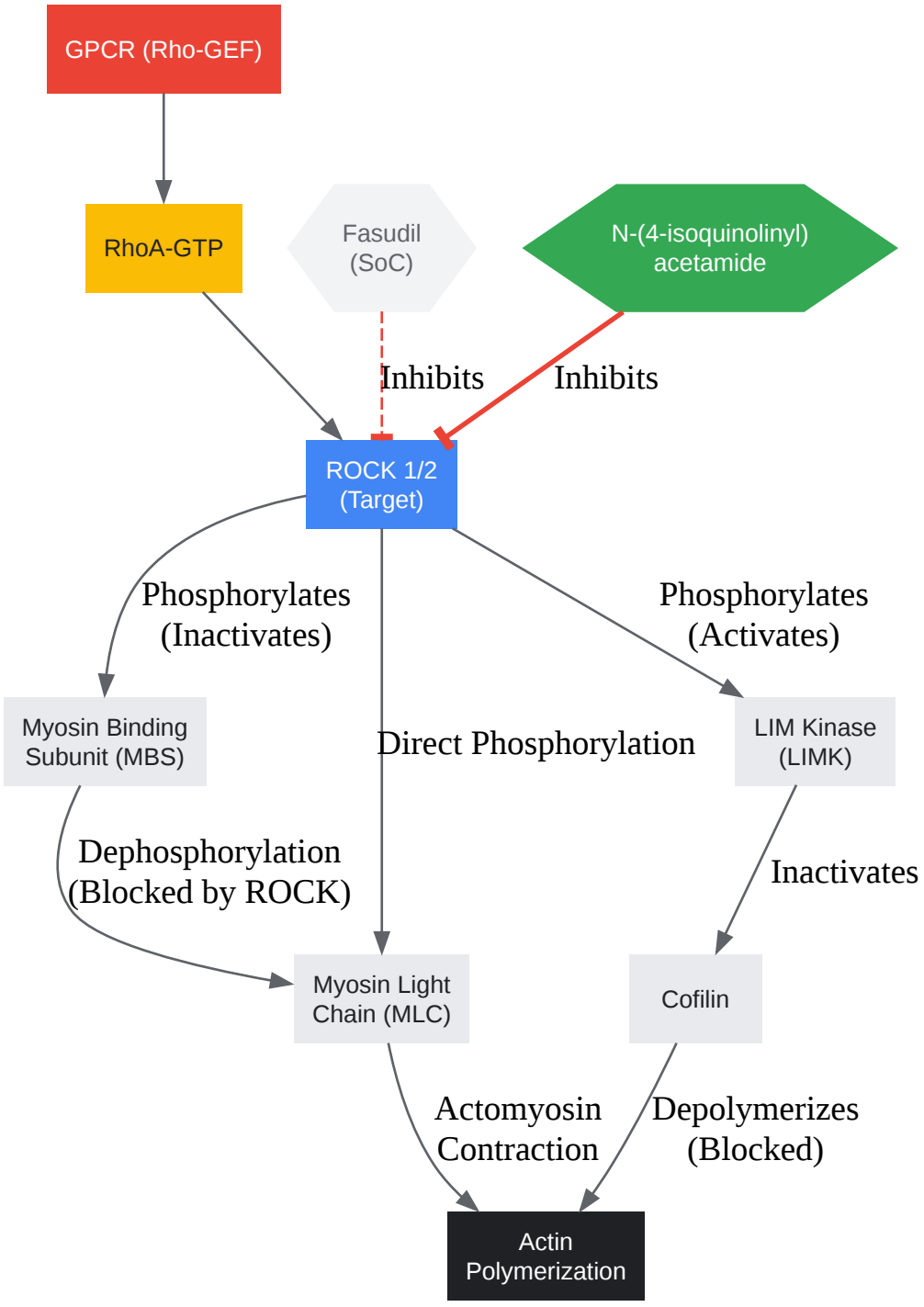

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Caption: ROCK signaling cascade. Both Fasudil and **N-(4-isoquinolinyl)acetamide** block ROCK, preventing MLC phosphorylation and reducing actin cytoskeleton contraction.

Experimental Validation: Protocols & Data

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To validate the performance of **N-(4-isoquinolinyl)acetamide** derivatives against Fasudil, two primary assays are required: a cell-free kinase assay (for

) and a cellular functional assay (neurite outgrowth or lattice contraction).

Protocol A: Radiometric Kinase Assay (P-ATP)

This is the "Gold Standard" for determining true potency, avoiding fluorescence interference common with isoquinoline compounds.

Reagents:

- Recombinant human ROCK1 and ROCK2 (active).
- Substrate: S6 peptide (AKRRRLSSLRA).
- Radiolabeled ATP: [

  -

  P]ATP.
- Reference Inhibitors: Fasudil (10 mM stock in water), Y-27632.

Workflow:

- Preparation: Dilute **N-(4-isoquinolinyl)acetamide** derivatives in DMSO (final assay concentration <1% DMSO). Prepare 10-point serial dilutions.
- Master Mix: Mix kinase buffer (50 mM Tris pH 7.5, 5 mM MgCl

  , 1 mM DTT) with 20

  M S6 peptide and 5 nM ROCK enzyme.
- Reaction: Add 5

  L inhibitor + 20

  L Master Mix. Initiate with 5

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L ATP mix (10

M cold ATP + 0.5

Ci

P-ATP).

- Incubation: Incubate at 30°C for 45 minutes.
- Termination: Spot 20

  L onto P81 phosphocellulose paper. Wash 3x with 0.75% phosphoric acid to remove unbound ATP.
- Quantification: Measure CPM via scintillation counter.
- Analysis: Fit data to the variable slope Hill equation to derive IC

  .

Protocol B: Cell Migration (Scratch Assay)

Verifies cell permeability and functional cytoskeleton modulation.

- Seeding: Seed HUVEC or MDA-MB-231 cells in 6-well plates; grow to 100% confluence.
- Scratch: Create a uniform "wound" using a P200 pipette tip. Wash with PBS to remove debris.
- Treatment: Treat with media containing:
  - Vehicle (0.1% DMSO)
  - Fasudil (10

    M)
  - **N-(4-isoquinolinyl)acetamide** derivative (10

    M)

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- Imaging: Capture images at T=0 and T=24h.
- Calculation:

  .

  - Expectation: ROCK inhibitors significantly retard wound closure compared to control.

Emerging Application: Protease Inhibition (COVID Moonshot)

Recent structural biology data (PDB: 7GJZ) identifies the N-(isoquinolin-4-yl)acetamide scaffold as a viable starting point for inhibiting the SARS-CoV-2 Main Protease (Mpro).

- Context: Unlike ROCK (kinase), Mpro is a cysteine protease.
- Binding: The acetamide nitrogen acts as a linker, positioning the isoquinoline in the S1' pocket.
- Comparison:
  - Nirmatrelvir (Paxlovid): Peptidomimetic, covalent inhibitor (nitrile warhead). High potency (nM), poor metabolic stability without Ritonavir.
  - Isoquinoline Acetamides: Non-covalent, non-peptidic. Lower initial potency but superior metabolic stability and simpler synthesis.

References

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2023. (See PDB 7GJZ).[1]

- Y-27632 Characterization: Uehata, M., et al. "Calcium sensitization of smooth muscle mediated by a Rho-associated protein kinase in hypertension." Nature. 1997.
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Sources

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